

An In-Depth Technical Guide to 2-Isopropyl-1H-imidazole Sulphate

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Compound of Interest

Compound Name: 2-Isopropyl-1H-imidazole sulphate

Cat. No.: B12659199

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of 2-Isopropyl-1H-imidazole and its sulphate salt, focusing on its chemical properties, synthesis, and potential applications in research and drug development. While a specific CAS number for **2-Isopropyl-1H-imidazole sulphate** is not publicly indexed, this document outlines the properties of the parent compound and the expected characteristics and synthesis of its sulphate salt.

Physicochemical Properties

2-Isopropyl-1H-imidazole is a substituted imidazole that serves as a versatile building block in organic synthesis.^{[1][2]} The sulphate salt is formed by the protonation of the imidazole ring by sulfuric acid. The physicochemical properties of the parent compound are summarized in the table below.

Property	Value	Reference
CAS Number	36947-68-9	[1][3]
Molecular Formula	C ₆ H ₁₀ N ₂	[1][3]
Molecular Weight	110.16 g/mol	[1][3][4]
Appearance	White to off-white crystalline powder	[1]
Melting Point	129-134 °C	[1][5]
Boiling Point	256-260 °C	[5]
Purity	≥ 98%	[1]
SMILES	<chem>CC(C)c1ncc[nH]1</chem>	[3][4]
IUPAC Name	2-propan-2-yl-1H-imidazole	[3]

Synthesis and Experimental Protocols

The synthesis of 2-Isopropyl-1H-imidazole can be achieved through various established methods for imidazole ring formation. The subsequent formation of the sulphate salt is a standard acid-base reaction.

A common method for synthesizing 2-substituted imidazoles is the Debus synthesis, which involves the reaction of a dicarbonyl compound, an aldehyde, and ammonia.[6] For 2-Isopropyl-1H-imidazole, isobutyraldehyde would be a key reactant.

Experimental Protocol:

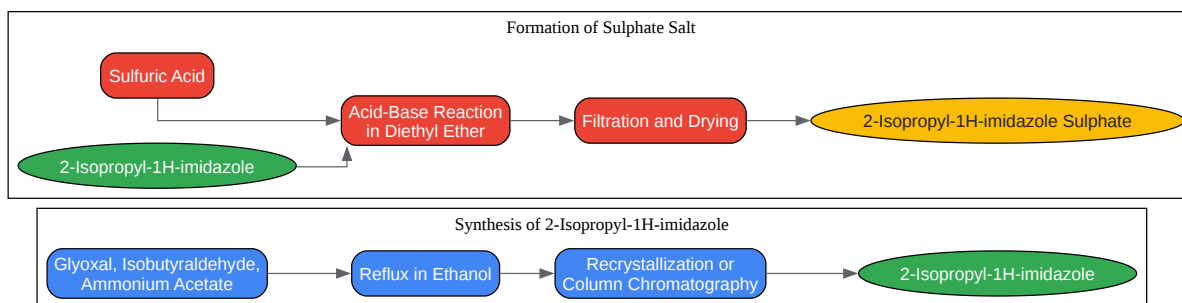
- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine glyoxal (1 equivalent), isobutyraldehyde (1 equivalent), and a source of ammonia such as ammonium acetate (2-3 equivalents) in a suitable solvent like ethanol.
- **Reaction Execution:** Heat the mixture to reflux and monitor the reaction progress using Thin Layer Chromatography (TLC).

- **Work-up and Purification:** Upon completion, cool the reaction mixture to room temperature. Remove the solvent under reduced pressure. The resulting residue can be purified by recrystallization from an appropriate solvent system (e.g., ethanol/water) or by column chromatography on silica gel to yield pure 2-Isopropyl-1H-imidazole.

The sulphate salt can be readily prepared by reacting the synthesized 2-Isopropyl-1H-imidazole with sulfuric acid.

Experimental Protocol:

- **Dissolution:** Dissolve a known molar amount of 2-Isopropyl-1H-imidazole in a suitable organic solvent, such as diethyl ether or ethanol, in a beaker with stirring.
- **Acidification:** Slowly add a stoichiometric amount (0.5 equivalents for the sulphate salt, assuming a 2:1 imidazole to sulfuric acid ratio) of concentrated sulfuric acid dropwise to the stirred solution. The reaction is exothermic, so cooling in an ice bath may be necessary.
- **Precipitation and Isolation:** The sulphate salt will precipitate out of the solution. Continue stirring for a short period to ensure complete precipitation.
- **Purification:** Collect the solid precipitate by vacuum filtration and wash with a small amount of the cold solvent to remove any unreacted starting material. Dry the resulting white solid under vacuum to obtain **2-Isopropyl-1H-imidazole sulphate**.



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Synthesis and Salt Formation Workflow

Spectroscopic Data

Spectroscopic analysis is crucial for the characterization of 2-Isopropyl-1H-imidazole and its sulphate salt.

Spectroscopic Data	Description
¹ H NMR (Expected)	For 2-Isopropyl-1H-imidazole, characteristic signals would include a doublet for the methyl protons and a septet for the methine proton of the isopropyl group, along with signals for the imidazole ring protons. Upon salt formation, a downfield shift of the imidazole ring protons is expected due to the increased positive charge on the ring.
¹³ C NMR (Expected)	The spectrum of the parent compound would show distinct signals for the isopropyl group carbons and the imidazole ring carbons. Salt formation would lead to a downfield shift of the carbon signals of the imidazole ring.
IR Spectroscopy	The IR spectrum of 2-Isopropyl-1H-imidazole shows characteristic N-H stretching bands. Upon formation of the sulphate salt, these bands would be altered, and new strong bands corresponding to the S-O stretching vibrations of the sulphate anion would appear. ^[7]
Mass Spectrometry	The mass spectrum of 2-Isopropyl-1H-imidazole would show a molecular ion peak corresponding to its molecular weight (110.16 g/mol). ^[7] For the sulphate salt, electrospray ionization (ESI) would likely show the protonated parent compound.

Applications in Research and Drug Development

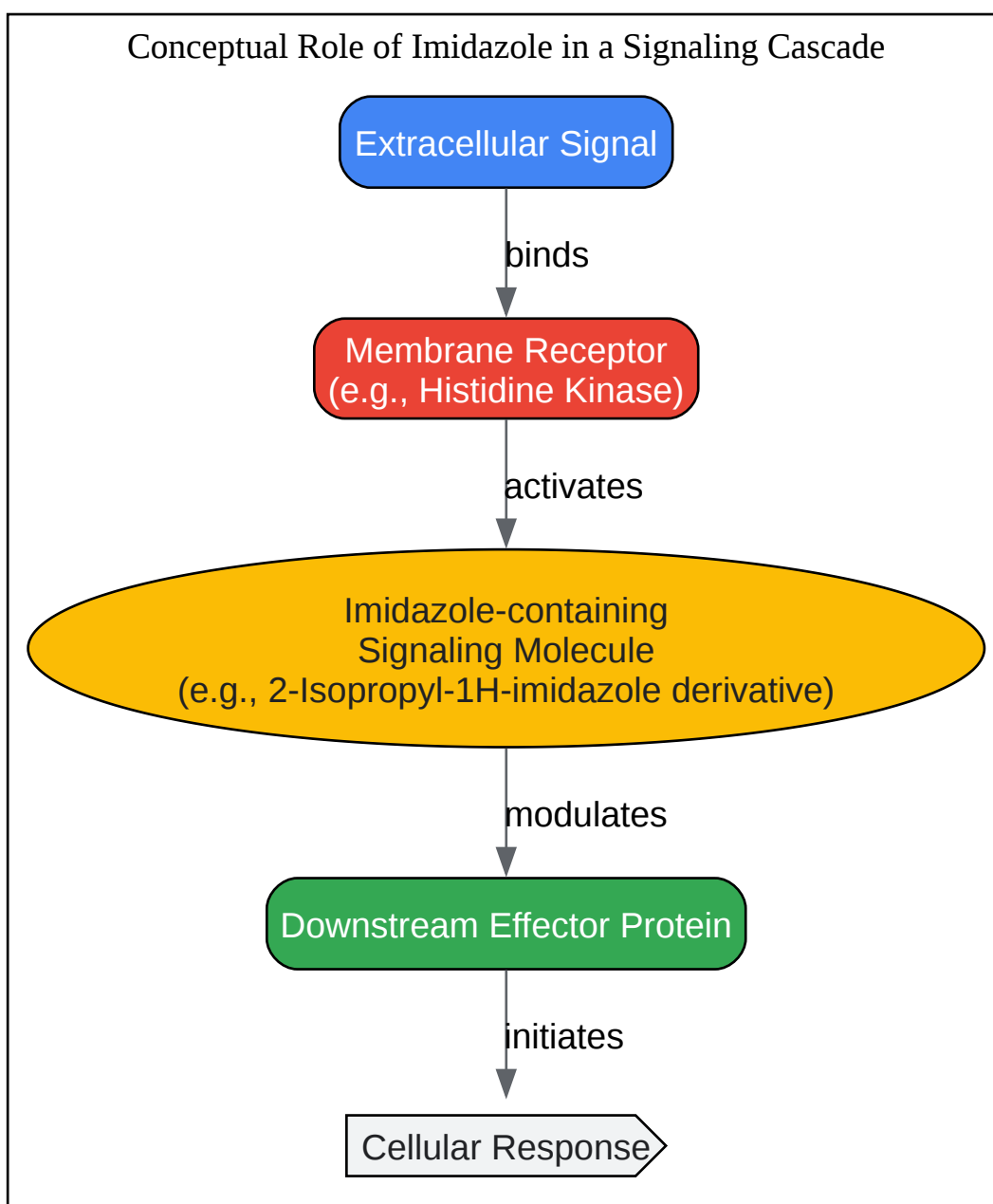
The imidazole moiety is a key structural component in many biologically active molecules and pharmaceuticals.^{[2][8]} 2-Isopropyl-1H-imidazole serves as a valuable intermediate in the synthesis of more complex molecules with potential therapeutic applications.^[1]

Application Area	Description
Pharmaceutical Synthesis	Used as a building block for the synthesis of various pharmaceutical compounds, including potential antifungal and anticancer agents. [1] [8]
Enzyme Inhibition	2-Isopropyl-1H-imidazole has been identified as a weak inhibitor of nitric oxide synthase (NOS). [9]
Material Science	Employed as a curing agent for epoxy resins and in the development of corrosion inhibitors. [1]
Coordination Chemistry	The imidazole ring can act as a ligand to form coordination complexes with various metals. [1]

Biological Significance and Signaling Pathways

The imidazole ring is a fundamental component of the amino acid histidine and is involved in numerous biological processes, including enzyme catalysis and signal transduction.

Imidazoles can participate in signaling pathways by acting as ligands for receptors or by being incorporated into molecules that modulate enzyme activity. For instance, in two-component signal transduction systems, imidazole can act as a phosphotransfer molecule.[\[10\]](#)



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Conceptual Imidazole Signaling

This diagram illustrates a generalized signaling pathway where an imidazole-containing molecule, potentially a derivative of 2-Isopropyl-1H-imidazole, is activated by a receptor and subsequently modulates a downstream effector to elicit a cellular response. This highlights the potential for designing drugs based on this scaffold to target specific signaling cascades.

In conclusion, while specific data for **2-Isopropyl-1H-imidazole sulphate** is scarce, the known properties and reactivity of the parent compound provide a solid foundation for its use in research and development. Its straightforward synthesis and the biological significance of the imidazole core make it an attractive molecule for further investigation.

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